

An In-depth Technical Guide to the Photolumazine Family of Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Photolumazine III*

Cat. No.: *B12382123*

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Introduction

The Photolumazine family of compounds represents a class of ribityllumazine-derived molecules that have garnered significant interest in the field of immunology. These microbial metabolites are recognized as potent antigens for Mucosal-Associated Invariant T (MAIT) cells, a subset of innate-like T cells crucial for immune surveillance against bacterial and yeast infections. This technical guide provides a comprehensive overview of the core aspects of the Photolumazine family, including their physicochemical properties, biological activity, and the experimental methodologies used for their study. All quantitative data has been summarized in structured tables for ease of comparison, and key experimental and signaling pathways are visualized.

Core Compounds and Physicochemical Properties

The most well-characterized members of the Photolumazine family are Photolumazine I (PLI), **Photolumazine III** (PLIII), and Photolumazine V (PLV). These compounds are derived from the riboflavin (Vitamin B2) biosynthesis pathway in various microbes, notably *Mycobacterium smegmatis*.^{[1][2]}

Quantitative Data Summary

While specific experimental values for UV-Vis absorption maxima, molar absorptivity, and fluorescence quantum yield for the Photolumazine family are not widely reported in publicly available literature, the tables below summarize their fundamental physicochemical properties.

Table 1:
Physicochemical
Properties of
Photolumazine
Compounds

Compound	Full Chemical Name	Molecular Formula	Molecular Weight (g/mol)
Photolumazine I (PLI)	6-(2-carboxyethyl)-7-hydroxy-8-ribityllumazine	C ₁₄ H ₁₈ N ₄ O ₇	370.32
Photolumazine III (PLIII)	6-(1H-indol-3-yl)-7-hydroxy-8-ribityllumazine	C ₁₉ H ₁₉ N ₅ O ₆	429.38 ^[1]
Photolumazine V (PLV)	hydroxyindolyl-ribityllumazine	C ₁₉ H ₁₉ N ₅ O ₇	445.38

Table 2: Mass Spectrometry Data for
Photolumazine Compounds

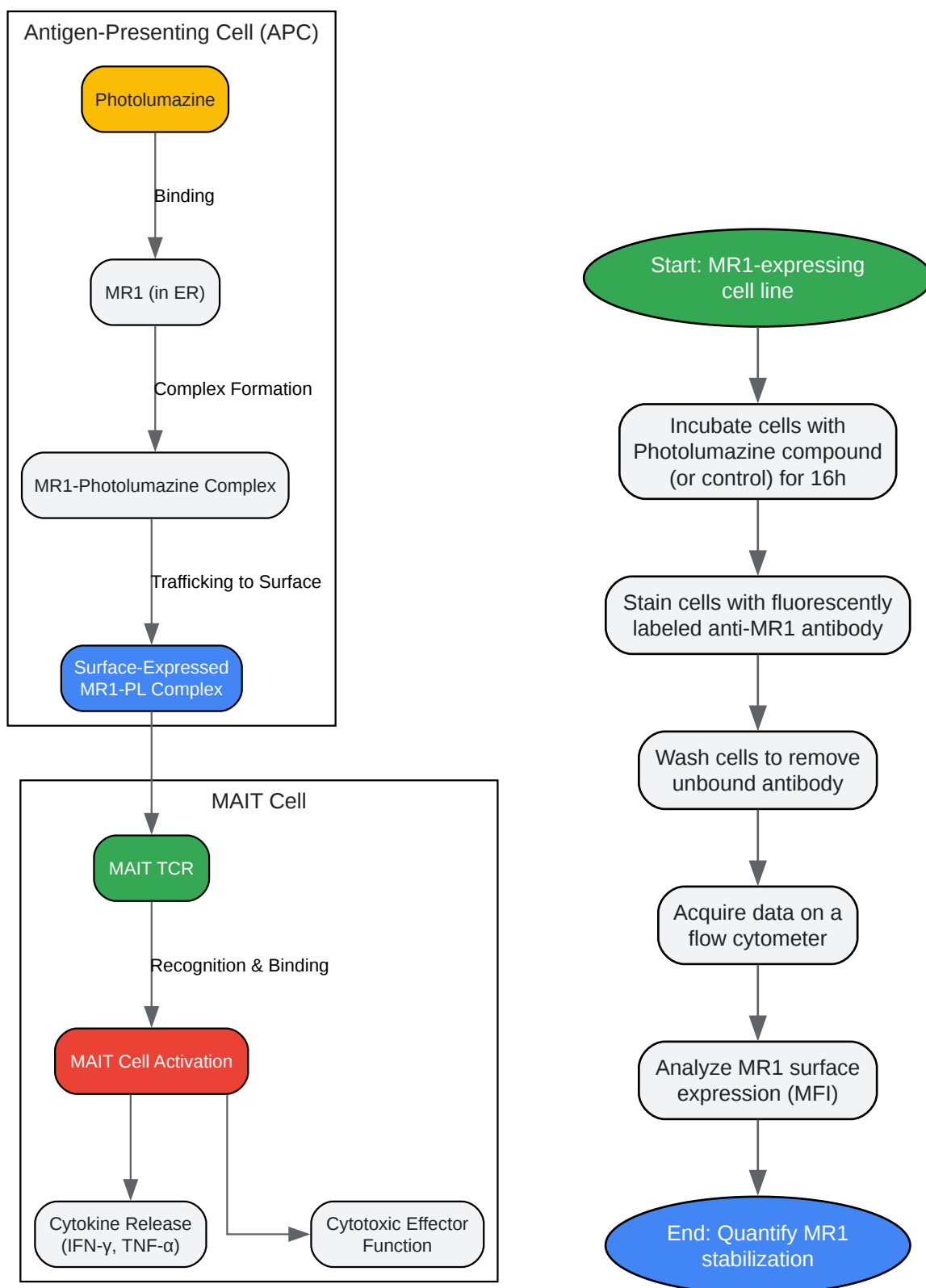
Compound	Observed m/z ([M-H] ⁻)
Photolumazine I (PLI)	385.116
Photolumazine III (PLIII)	428.121
Photolumazine V (PLV)	444.116 ^[3]

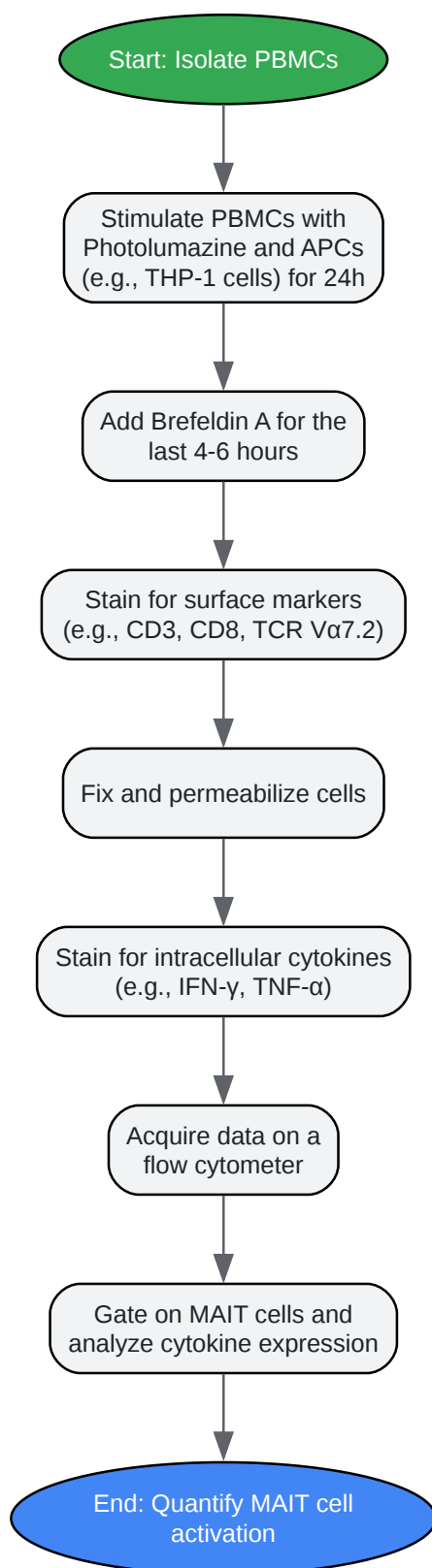
Biological Activity and Signaling Pathway

The primary biological function of Photolumazines is their role as ligands for the MHC class I-related protein 1 (MR1). The binding of a Photolumazine to MR1 on an antigen-presenting cell (APC) leads to the presentation of the MR1-ligand complex on the cell surface. This complex is then recognized by the T-cell receptor (TCR) of MAIT cells, triggering their activation.^[3]

Activated MAIT cells release a variety of pro-inflammatory cytokines, such as interferon-gamma (IFN- γ) and tumor necrosis factor-alpha (TNF- α), and exhibit cytotoxic activity against infected cells.^[4] The isomers of Photolumazine V have been shown to differentially activate MAIT cell clones, indicating that subtle structural variations can significantly impact the immune response.^{[3][5]}

MR1-Mediated MAIT Cell Activation Pathway





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Photolumazine Family of Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12382123/docs#an-in-depth-technical-guide-to-the-photolumazine-family-of-compounds\]](https://www.benchchem.com/product/b12382123/docs#an-in-depth-technical-guide-to-the-photolumazine-family-of-compounds)

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